

# 1-Hexyne: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **1-Hexyne**

Cat. No.: **B1330390**

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This in-depth technical guide provides critical safety and handling information for **1-Hexyne** (CAS No. 693-02-7), a highly flammable and reactive terminal alkyne. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research. This document summarizes key physical, chemical, and toxicological properties, outlines proper handling and storage procedures, and provides emergency response protocols.

## Chemical and Physical Properties

**1-Hexyne** is a colorless liquid with a pungent odor.<sup>[1]</sup> It is a volatile organic compound and is sparingly soluble in water but soluble in many common organic solvents.<sup>[1][2]</sup> Its terminal triple bond makes it a highly reactive and valuable reagent in organic synthesis.<sup>[3]</sup>

Table 1: Physical and Chemical Properties of **1-Hexyne**

Property	Value	Reference(s)
Molecular Formula	C6H10	[3]
Molecular Weight	82.14 g/mol	[3][4]
Appearance	Colorless liquid	[1][5]
Odor	Pungent	[1]
Boiling Point	71-72 °C (lit.)	[6]
Melting Point	-132 °C	[7]
Flash Point	-21 °C (lit.)	[8]
Density	0.715 g/mL at 25 °C (lit.)	[6]
Vapor Pressure	133.0 mmHg	[4]
Water Solubility	Sparingly soluble/Immiscible	[1][9]
Solubility in Organic Solvents	Soluble	[1][2]
Refractive Index (n20/D)	1.399 (lit.)	[6]

## Hazard Identification and Classification

**1-Hexyne** is classified as a hazardous substance with multiple risk factors. It is crucial to understand these hazards to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **1-Hexyne**

Hazard Class	Category	Hazard Statement	Reference(s)
Flammable Liquids	2	H225: Highly flammable liquid and vapor	<a href="#">[4]</a> <a href="#">[8]</a>
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways	<a href="#">[4]</a> <a href="#">[8]</a>
Skin Irritation	2	H315: Causes skin irritation	<a href="#">[4]</a> <a href="#">[8]</a>
Eye Irritation	2	H319: Causes serious eye irritation	<a href="#">[4]</a> <a href="#">[8]</a>
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation	<a href="#">[4]</a>

Signal Word: Danger[\[8\]](#)

## Toxicology and Health Effects

Exposure to **1-Hexyne** can cause adverse health effects. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

- Inhalation: Vapors can cause respiratory tract irritation, dizziness, or even suffocation.[\[10\]](#) High concentrations may lead to central nervous system depression, with symptoms like headache, dizziness, tiredness, nausea, and vomiting.[\[11\]](#)
- Skin Contact: Causes skin irritation and may lead to dermatitis.[\[10\]](#)
- Eye Contact: Causes serious eye irritation, potentially leading to conjunctivitis and corneal inflammation.[\[10\]](#)
- Ingestion: May cause gastrointestinal irritation.[\[10\]](#) Aspiration into the lungs can be fatal.[\[4\]](#)[\[8\]](#)

Table 3: Acute Toxicity Data for **1-Hexyne**

Test	Route	Species	Value	Reference(s)
LD50	Intraperitoneal	Mouse	> 100 mg/kg	[4][12]
LD50	Subcutaneous	Mouse	400 mg/kg	[7]

## Experimental Protocols

The toxicological and safety data presented in this guide are determined through standardized experimental protocols. While the specific, detailed reports for **1-Hexyne** are not publicly available, the following sections describe the general methodologies for the key experiments cited.

### Acute Toxicity (LD50) Determination

The median lethal dose (LD50) is a measure of the acute toxicity of a substance.[13] It is the dose required to kill 50% of a population of test animals.[13]

General Methodology (e.g., Up-and-Down Procedure - OECD 425):

- Animal Selection: A small number of animals, typically mice or rats of a single sex, are used. [14]
- Dose Administration: A single animal is dosed at a starting level just below the estimated LD50. The substance can be administered through various routes, such as oral, intraperitoneal, or intravenous.[9][14]
- Observation: The animal is observed for a set period (e.g., 24-48 hours) for signs of toxicity and mortality.[14]
- Dose Adjustment:
  - If the animal survives, the next animal is given a higher dose.
  - If the animal dies, the next animal is given a lower dose.
- Data Analysis: This process is continued for a small series of animals. The LD50 is then calculated from the results using statistical methods, such as Probit Analysis.[14]

## Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

General Methodology (e.g., Pensky-Martens Closed Cup Tester - ASTM D93):

- Sample Preparation: A sample of the liquid is placed into a test cup.[8]
- Heating: The cup and the liquid are heated at a slow, constant rate.[8]
- Ignition Source: An ignition source (a small flame) is periodically introduced into the vapor space above the liquid.[8]
- Observation: The temperature at which a brief flash is observed is recorded as the flash point.[8]
- Closed vs. Open Cup: The closed cup method generally provides a lower, more conservative flash point value as it better contains the vapors.

## Skin and Eye Irritation Assessment

These tests evaluate the potential of a substance to cause irritation upon contact with the skin or eyes.

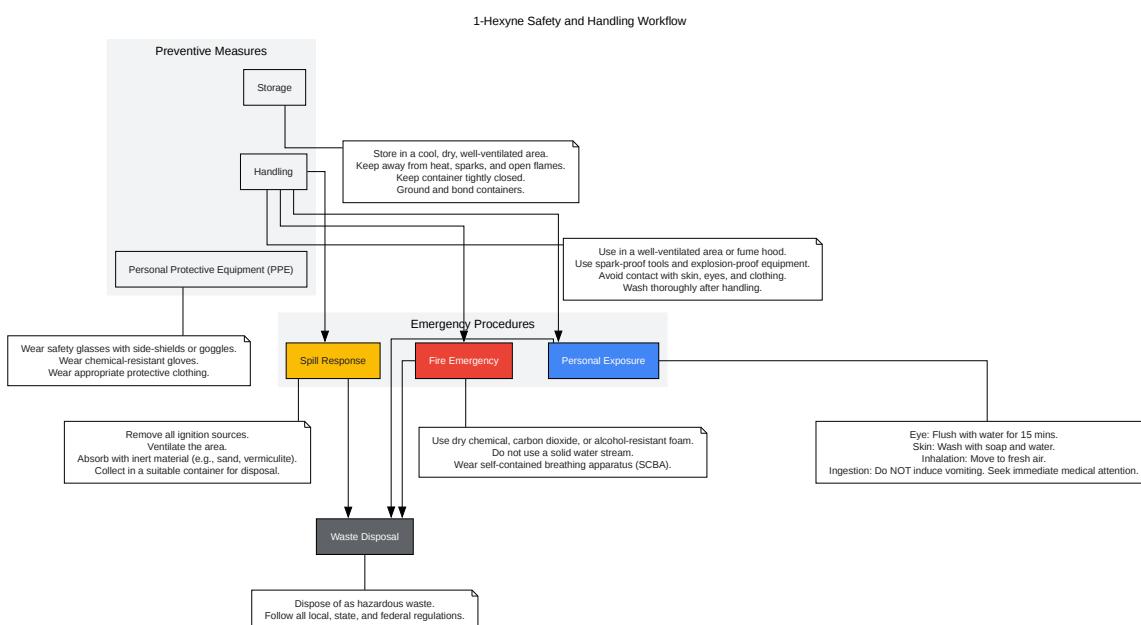
General Methodology (e.g., In Vivo Irritation Tests - OECD 404 & 405):

- Animal Selection: Typically, albino rabbits are used for these tests.
- Skin Irritation:
  - A small area of the animal's skin is shaved.
  - The test substance is applied to the skin and covered with a gauze patch.
  - After a set exposure period (e.g., 4 hours), the patch is removed.
  - The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals.

- Eye Irritation:
  - A small amount of the substance is instilled into one eye of the rabbit. The other eye serves as a control.
  - The eyes are examined for signs of corneal opacity, iritis, conjunctivitis (redness), and chemosis (swelling) at various time points.
- Scoring: The severity of the observed effects is scored according to a standardized scale.

## Safety and Handling Precautions

The following diagram outlines the logical flow of safety precautions when working with **1-Hexyne**.

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### 1-Hexyne Safety and Handling Workflow

## Engineering Controls

- Work with **1-Hexyne** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[10]
- Use explosion-proof electrical, ventilating, and lighting equipment.[8]
- Eyewash stations and safety showers must be readily available.[10]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[8][10]
- Respiratory Protection: If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge should be used.[10]

## Handling and Storage

- Handling: Avoid breathing vapors and contact with skin and eyes.[8] Use non-sparking tools. [8] Ground and bond containers when transferring material to prevent static discharge.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][8] Keep away from heat, sparks, open flames, and other ignition sources.[8] It is incompatible with strong oxidizing agents.[6] Recommended storage temperature is between +2°C to +8°C.[6]

## Emergency Procedures

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[10]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical attention.[8][10]

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[8][10]
- Ingestion: Do NOT induce vomiting.[10] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[8]

## Fire Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8] A water spray can be used to cool fire-exposed containers.[11]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[11]
- Specific Hazards: **1-Hexyne** is highly flammable and its vapors can form explosive mixtures with air.[9] Vapors may travel to a source of ignition and flash back.[11] Containers may explode when heated.[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][11]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[8] Remove all sources of ignition. [8] Ensure adequate ventilation.[8] Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[8]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[14] Collect the absorbed material into a suitable, labeled container for disposal.[8] Use spark-proof tools during cleanup.[10]

## Disposal Considerations

Dispose of **1-Hexyne** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations.[8][11] Do not dispose of it in the sewer

system.[\[11\]](#)

This guide is intended to provide comprehensive safety and handling information for **1-Hexyne**. It is not a substitute for a thorough understanding of the material's properties and the implementation of a robust safety program. Always consult the most current Safety Data Sheet (SDS) before working with this chemical.

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